

# Personal protective equipment for handling 1-Tetradecanol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Tetradecanol

Cat. No.: B15611098

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## Essential Safety and Handling Guide for 1-Tetradecanol

This guide provides crucial safety, handling, and disposal information for **1-Tetradecanol**, also known as Myristyl Alcohol. It is intended for laboratory professionals, including researchers, scientists, and those in drug development, to ensure safe operational conduct and environmental responsibility.

## Physical and Chemical Properties

Understanding the properties of **1-Tetradecanol** is fundamental to its safe handling.

Property[1]	Value
Synonyms	Myristyl alcohol, Tetradecyl alcohol[1][2][3]
CAS Number	112-72-1[1][2]
Molecular Formula	C <sub>14</sub> H <sub>30</sub> O[1][2]
Molar Mass	214.39 g/mol [1][2]
Appearance	White crystalline powder or waxy solid[1][2]
Melting Point	37-40°C (98.6-104°F)[1]
Boiling Point	289°C (552.2°F)[1]
Flash Point	141°C (285.8°F)[1]
Solubility	Insoluble in water; Soluble in diethyl ether; Slightly soluble in ethanol[1]

## Toxicological Data

The following data summarizes the acute toxicity of **1-Tetradecanol**.

Exposure Route[1]	Species[1]	Value[1]
Oral LD50	Rat	> 5000 mg/kg
Dermal LD50	Rabbit	8000 mg/kg[1]
Inhalation LC50	Rat	> 1.5 mg/L air[1]

## Operational Plan: Safe Handling and Personal Protective Equipment (PPE)

Adherence to proper handling procedures and the consistent use of appropriate PPE are critical to minimizing exposure risks.

## Engineering Controls

- Ventilation: Use **1-Tetradecanol** in a well-ventilated area. A local exhaust ventilation system is recommended where the solid is handled as a powder to prevent dust accumulation.[\[1\]](#)[\[2\]](#)
- Safety Stations: Ensure that safety showers and eyewash stations are readily accessible near the workstation location.[\[2\]](#)

## Personal Protective Equipment (PPE) Protocol

The selection of PPE is based on the potential hazards present in the workplace.

PPE Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or chemical goggles conforming to EN166 (EU) or NIOSH (US) standards. <a href="#">[2]</a>	1-Tetradecanol is classified as causing serious eye irritation. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Hand Protection	Chemical-resistant gloves (e.g., PVC). <a href="#">[2]</a>	To prevent skin contact. Prolonged or repeated exposure may cause moderate skin irritation, leading to redness, swelling, and dermatitis. <a href="#">[2]</a>
Skin and Body Protection	A laboratory coat and closed-toed footwear are the minimum requirements. <a href="#">[1]</a> For more extensive handling, impervious clothing or a PVC apron should be worn. <a href="#">[5]</a>	To prevent skin exposure. <a href="#">[4]</a>
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or irritation is experienced. A particulate respirator (e.g., N95) is recommended. <a href="#">[2]</a>	To avoid inhalation of dust. <a href="#">[2]</a>

## Procedural Guidance: Handling and Disposal

### Step-by-Step Handling Protocol

- Preparation: Before handling, ensure all engineering controls are operational and the required PPE is available and inspected for integrity.
- Dispensing: When handling **1-Tetradecanol** as a powder, minimize dust generation.[2] Use in a well-ventilated area, preferably under a local exhaust hood.[2]
- Avoiding Incompatibilities: Keep away from strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[2]
- After Handling: Wash hands thoroughly after handling the substance.[6]

### Spill Management

- Minor Spills: Remove all sources of ignition.[5] Use dry clean-up procedures to avoid generating dust.[4][5] Sweep or vacuum the material and place it in a suitable, labeled container for disposal.[2]
- Major Spills: Evacuate personnel from the area and alert emergency responders.[1] Avoid all personal contact, including inhalation of dust.[1][5] Contain the spill to prevent it from entering drains or waterways, as it is very toxic to aquatic life.[1][4]

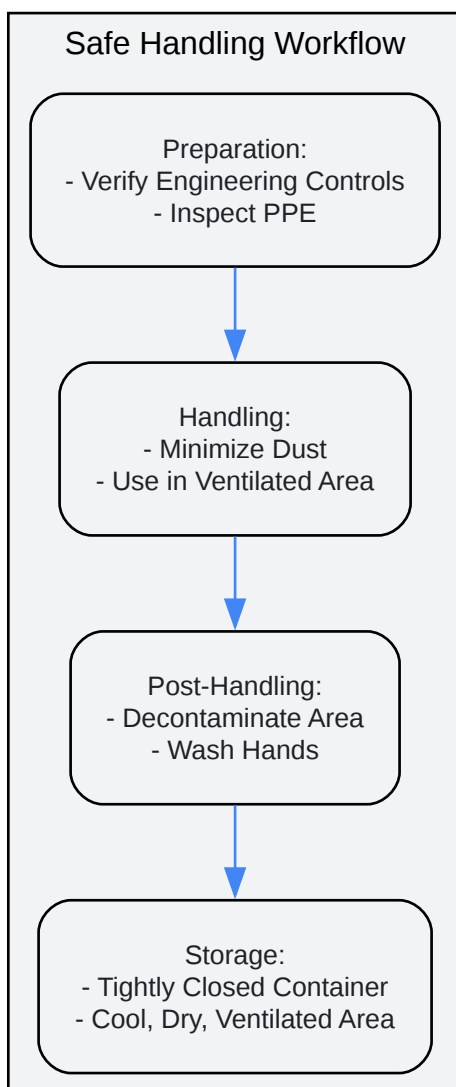
### Disposal Plan

**1-Tetradecanol** and its container must be disposed of as hazardous waste.[2][5]

- Waste Collection: Collect waste material in a suitable, labeled container.[2]
- Labeling: Clearly label the waste container as "Hazardous Waste" and include the chemical name "**1-Tetradecanol**."
- Storage: Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials.[7]
- Regulatory Compliance: All disposal procedures must be in accordance with local, state, and federal regulations.[2][4][5] Do not allow the substance to enter drains or waterways.[4]

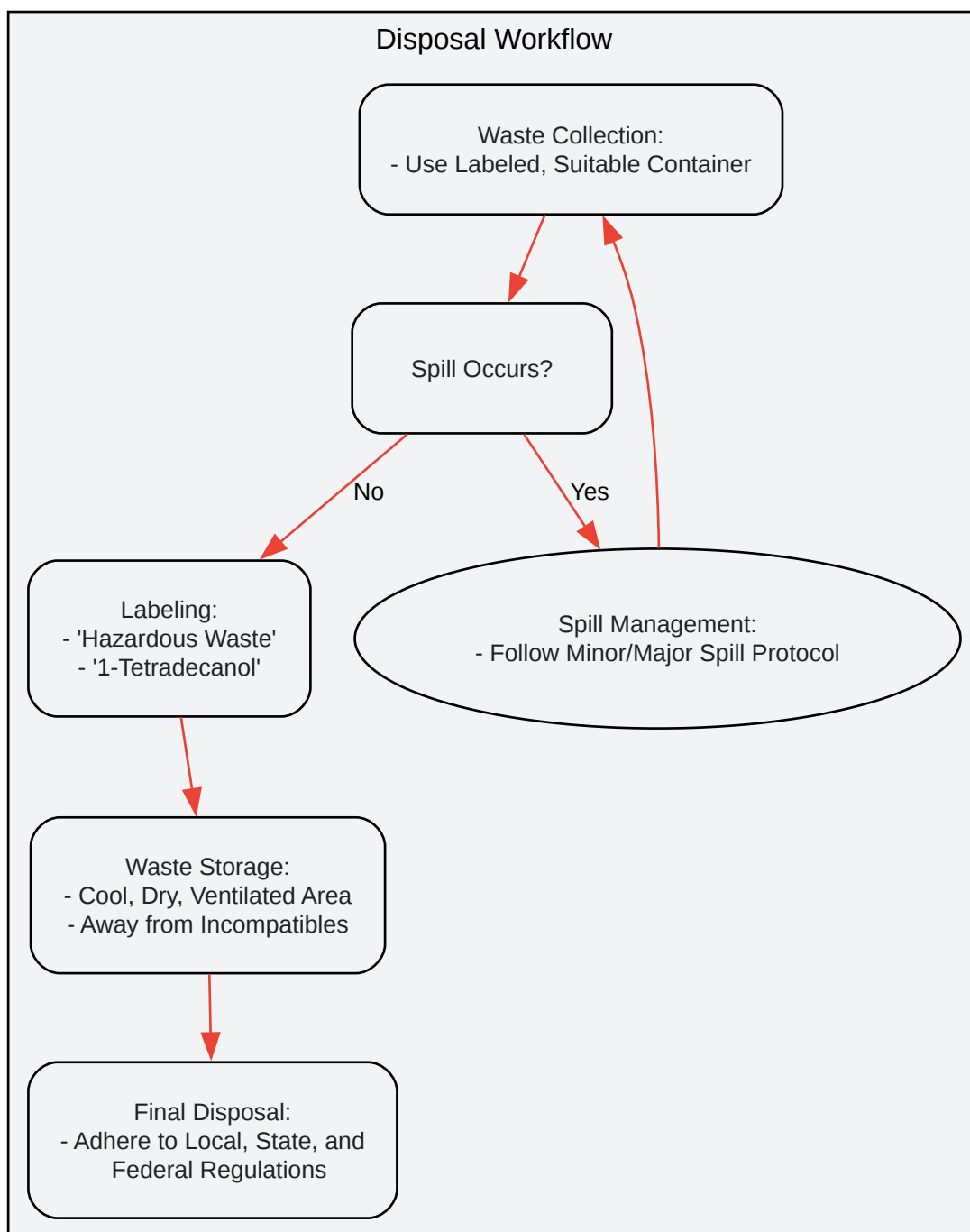
## Workflow Diagrams

The following diagrams illustrate the procedural flow for safely handling and disposing of **1-Tetradecanol**.



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*Safe Handling Workflow for **1-Tetradecanol***



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**Disposal Workflow for *1-Tetradecanol* Waste**

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Email: [info@benchchem.com](mailto:info@benchchem.com)